

# Application Notes and Protocols for VO-Ohpic Trihydrate In Vitro Assays

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## Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780595

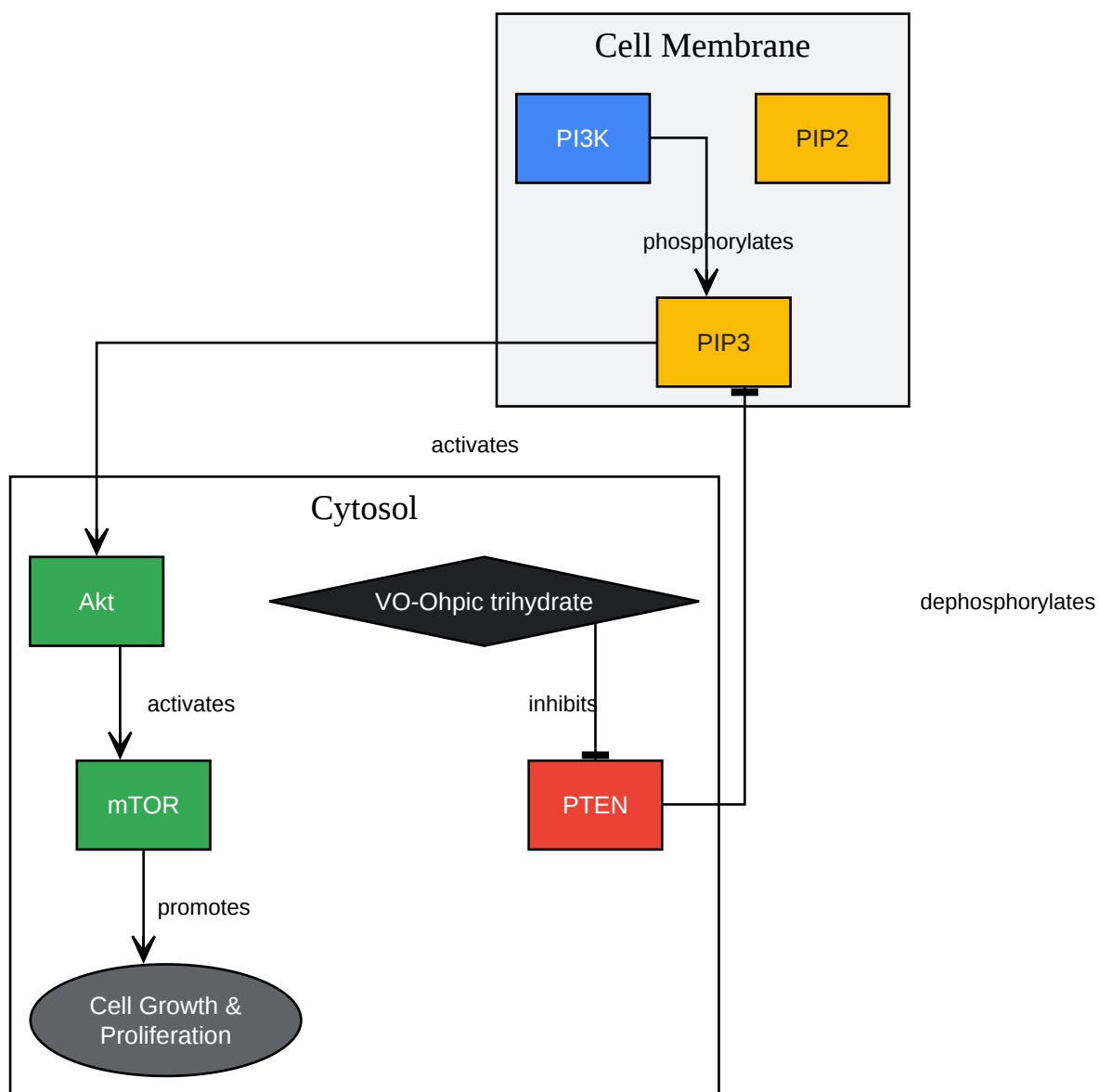
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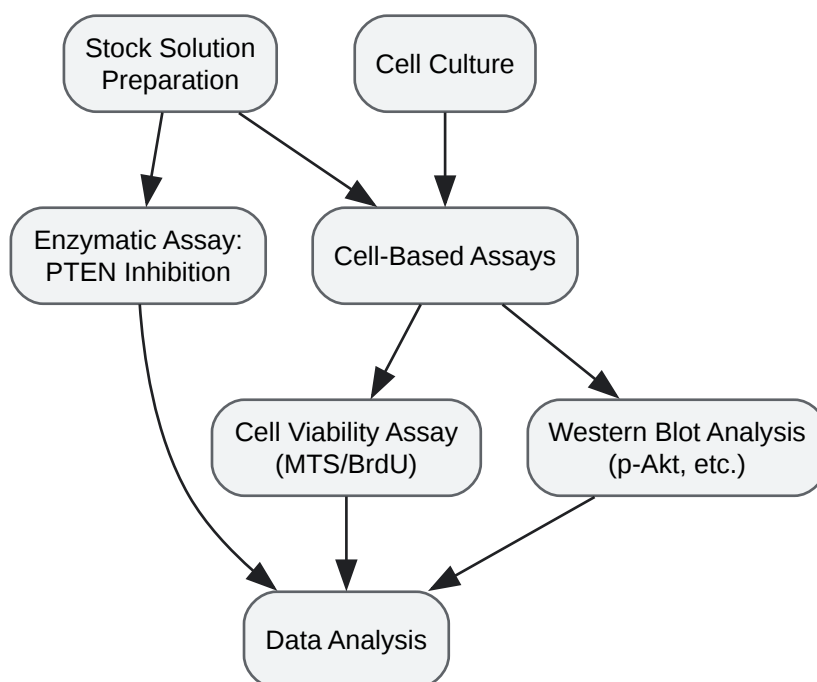
## For Researchers, Scientists, and Drug Development Professionals

**VO-Ohpic trihydrate** is a potent and specific, cell-permeable inhibitor of the phosphatase and tensin homolog (PTEN), a critical tumor suppressor protein.<sup>[1][2][3]</sup> These application notes provide detailed protocols for in vitro assays to characterize the activity and cellular effects of this vanadium-based compound.

## Mechanism of Action

**VO-Ohpic trihydrate** functions as a non-competitive inhibitor of PTEN's lipid phosphatase activity.<sup>[4][5]</sup> PTEN is a key negative regulator of the PI3K/Akt signaling pathway. By dephosphorylating phosphatidylinositol (3,4,5)-trisphosphate (PIP3) to phosphatidylinositol (4,5)-bisphosphate (PIP2), PTEN directly counteracts the activity of phosphoinositide 3-kinase (PI3K).<sup>[5]</sup> Inhibition of PTEN by **VO-Ohpic trihydrate** leads to an accumulation of PIP3, resulting in the subsequent activation of downstream effectors such as Akt and mTOR.<sup>[1][6][7]</sup> This activation influences a variety of cellular processes including cell growth, proliferation, and survival.





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